

physical and chemical properties of Dimethyl 1,4-cyclohexanedicarboxylate

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Compound of Interest

Compound Name: *Dimethyl 1,4-cyclohexanedicarboxylate*

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An In-depth Technical Guide to Dimethyl 1,4-cyclohexanedicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Dimethyl 1,4-cyclohexanedicarboxylate** (DMCD), a versatile cycloaliphatic diester. This document includes key data on its isomers, detailed experimental protocols for its synthesis and common reactions, and visualizations of these chemical processes.

Core Physical and Chemical Properties

Dimethyl 1,4-cyclohexanedicarboxylate is a colorless liquid or a partially crystalline solid at room temperature, depending on the isomeric ratio.^{[1][2]} It is a mixture of cis and trans isomers, each conferring different physical properties to the bulk material. This compound serves as a crucial intermediate in the synthesis of various polymers and specialty chemicals.^[3]

Nomenclature and Identification

- IUPAC Name: dimethyl cyclohexane-1,4-dicarboxylate^[1]

- Synonyms: Dimethyl hexahydroterephthalate, 1,4-Cyclohexanedicarboxylic acid dimethyl ester, DMCD[1][4]
- CAS Number: 94-60-0 (for the mixture of isomers)[1]
- Molecular Formula: C₁₀H₁₆O₄[1]
- Molecular Weight: 200.23 g/mol [1]

Physicochemical Data

The properties of **Dimethyl 1,4-cyclohexanedicarboxylate** are significantly influenced by the ratio of its cis and trans isomers. The trans isomer, being more symmetrical, has a higher melting point and is a crystalline solid at room temperature, while the cis isomer is a liquid.

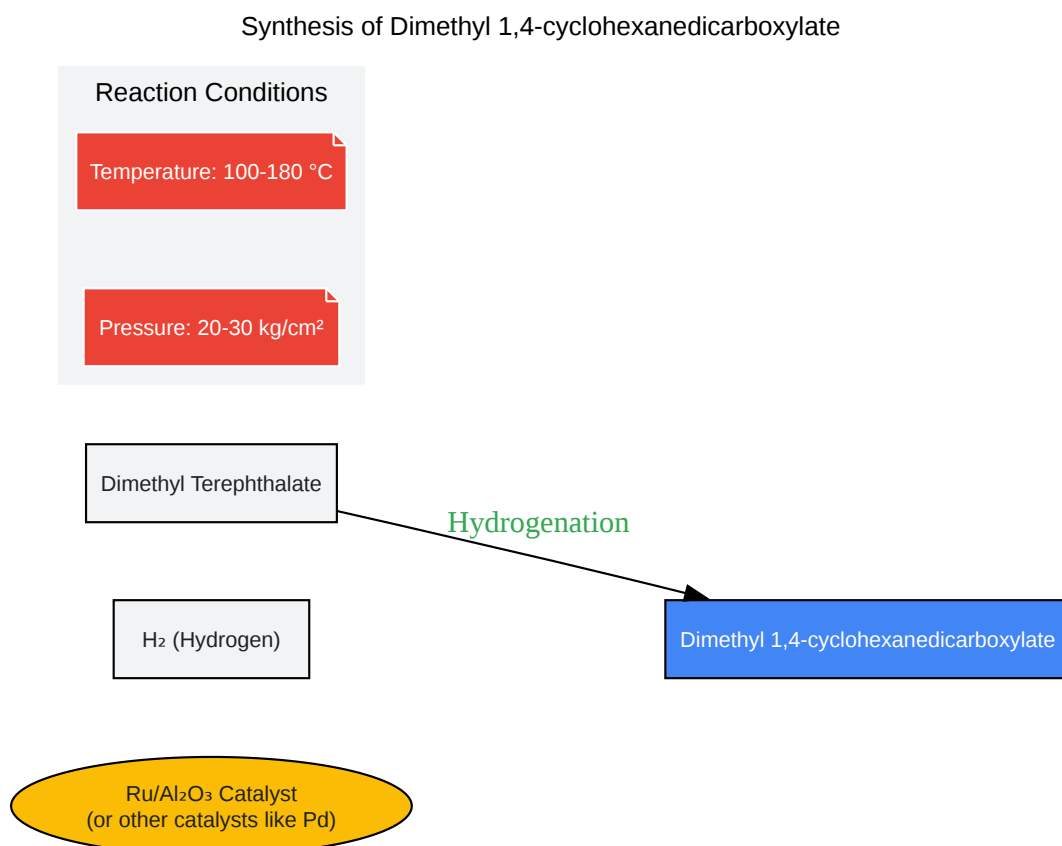
Property	Value (Mixture of Isomers)	Value (cis-isomer)	Value (trans-isomer)	References
Melting Point	24-27 °C	14 °C	71 °C	[1][5]
Boiling Point	265 °C (at 760 mmHg); 131-133 °C (at 11 mmHg)	-	-	[1][4]
Density	1.111 g/mL at 25 °C	-	-	[4]
Refractive Index	n _{20/D} 1.458	-	-	[4]
Solubility in Water	12,000 mg/L at 25 °C	-	-	[1]
Vapor Pressure	1 mmHg at 85 °C	-	-	[4]
Flash Point	113 °C (closed cup)	-	-	[6]
Vapor Density	6.9 (vs air)	-	-	[4]

Chemical Synthesis and Reactions

The primary industrial synthesis of **Dimethyl 1,4-cyclohexanedicarboxylate** involves the hydrogenation of Dimethyl terephthalate (DMT). Key reactions involving DMCD include its hydrolysis back to the dicarboxylic acid and its reduction to 1,4-cyclohexanedimethanol (CHDM), a valuable monomer in the polymer industry.

Synthesis of Dimethyl 1,4-cyclohexanedicarboxylate via Hydrogenation of Dimethyl Terephthalate

This process involves the catalytic hydrogenation of the aromatic ring of DMT. The choice of catalyst and reaction conditions is crucial to achieve high selectivity and yield.



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Caption: Synthesis of **Dimethyl 1,4-cyclohexanedicarboxylate** from Dimethyl Terephthalate.

Objective: To synthesize **Dimethyl 1,4-cyclohexanedicarboxylate** by the catalytic hydrogenation of Dimethyl terephthalate.

Materials:

- Dimethyl terephthalate (DMT)
- Ru/Al₂O₃ catalyst (or a similar palladium-based catalyst)[7]
- Hydrogen gas (H₂)
- Solvent (e.g., methanol or the product itself, **Dimethyl 1,4-cyclohexanedicarboxylate**)[8]
- High-pressure autoclave reactor

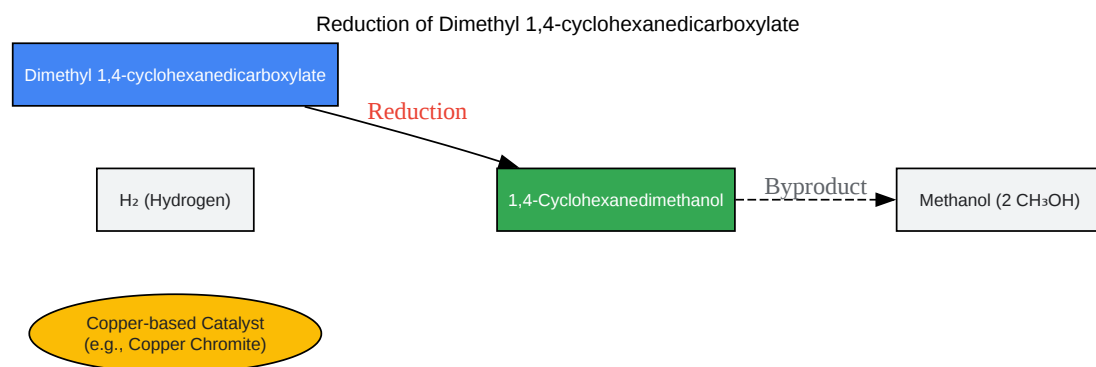
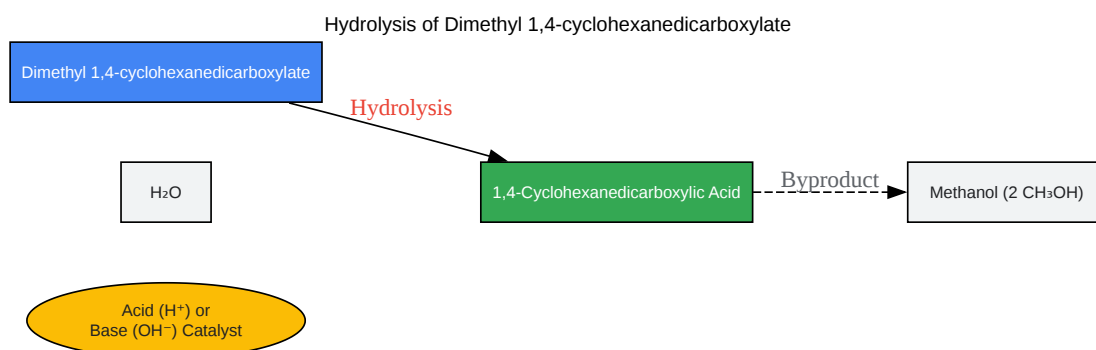
Procedure:

- Charge the autoclave reactor with Dimethyl terephthalate and the solvent. In some processes, **Dimethyl 1,4-cyclohexanedicarboxylate** from a previous batch is used as the solvent to improve solubility and reaction kinetics.[8]
- Add the Ru/Al₂O₃ catalyst to the mixture.
- Seal the reactor and purge it with nitrogen gas to remove any air.
- Pressurize the reactor with hydrogen gas to the desired pressure, typically between 20 to 30 kg/cm². [7]
- Heat the reactor to the reaction temperature, generally maintained between 100 and 180 °C. [7]
- Maintain the reaction under constant stirring for a sufficient duration to ensure complete hydrogenation of the aromatic ring. The reaction progress can be monitored by analyzing samples for the disappearance of the starting material.

- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- The product, **Dimethyl 1,4-cyclohexanedicarboxylate**, can be purified by distillation under reduced pressure.

Hydrolysis of Dimethyl 1,4-cyclohexanedicarboxylate

The ester groups of **Dimethyl 1,4-cyclohexanedicarboxylate** can be hydrolyzed under acidic or basic conditions to yield 1,4-cyclohexanedicarboxylic acid.



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